

Core Concepts: Physicochemical Properties and Solubility Profile

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Compound of Interest

Compound Name: 1-Bromoheptadecane

Cat. No.: B013588

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1-Bromoheptadecane ($C_{17}H_{35}Br$) is a long-chain haloalkane characterized by a seventeen-carbon alkyl chain with a bromine atom at the terminal position. Its solubility is primarily governed by the "like dissolves like" principle. The long, non-polar hydrocarbon tail makes up the vast majority of the molecule's structure, leading to its predominantly non-polar character. This structure dictates its high solubility in non-polar organic solvents and very low solubility in polar solvents like water.[1]

The key factors influencing the solubility of **1-bromoheptadecane** are:

- **Solute-Solvent Interactions:** For dissolution to occur, the energy required to break the intermolecular forces within the solute (**1-bromoheptadecane**) and the solvent must be compensated by the energy released from the formation of new solute-solvent interactions.
- **Van der Waals Forces:** Due to its long alkyl chain, **1-bromoheptadecane** exhibits significant London dispersion forces. Non-polar solvents, which also primarily interact through these forces, are effective at solvating the molecule.[2]
- **Dipole-Dipole Interactions:** The carbon-bromine bond introduces a weak dipole moment. However, this is largely overshadowed by the extensive non-polar chain.
- **Hydrogen Bonding:** **1-Bromoheptadecane** cannot act as a hydrogen bond donor and is a very weak acceptor. This, coupled with its large non-polar nature, is the primary reason for its insolubility in water, as it cannot overcome the strong hydrogen bonding network of water molecules.

Data Presentation: Qualitative Solubility of 1-Bromoheptadecane

While precise quantitative solubility data for **1-bromoheptadecane** is not readily available in scientific literature, its qualitative solubility can be predicted based on its chemical structure and the known behavior of similar long-chain haloalkanes. The following table summarizes the expected solubility in a range of common organic solvents.

Solvent	Solvent Type	Predicted Solubility	Rationale
Hexane	Non-polar	High / Miscible	"Like dissolves like"; both are non-polar and interact primarily through London dispersion forces. [1]
Toluene	Non-polar (aromatic)	High / Miscible	"Like dissolves like"; both are non-polar. [1]
Diethyl Ether	Slightly Polar	High / Miscible	The non-polar character of the ethyl groups dominates, making it a good solvent for non-polar compounds.
Chloroform	Slightly Polar	High / Miscible	Capable of dissolving a wide range of organic compounds.
Acetone	Polar Aprotic	Moderate to High	The polarity of the carbonyl group is somewhat offset by the methyl groups, allowing for dissolution of long-chain non-polar compounds.
Ethanol	Polar Protic	Low to Moderate	The polar hydroxyl group makes it less favorable for solvating a large non-polar molecule, but some solubility is expected.
Methanol	Polar Protic	Low	The high polarity and strong hydrogen bonding of methanol

make it a poor solvent for 1-bromoheptadecane.

Water

Polar Protic

Insoluble

The large hydrophobic chain and inability to form strong hydrogen bonds prevent dissolution.^[1]

Experimental Protocols

Accurate determination of solubility is crucial for various applications in research and development. The following are detailed methodologies for both qualitative and quantitative solubility assessment of a solid compound like **1-bromoheptadecane**.

Qualitative Solubility Determination

This method provides a rapid assessment of solubility in various solvents.

Materials:

- **1-Bromoheptadecane**
- A selection of organic solvents (e.g., hexane, toluene, ethanol, acetone)
- Small test tubes or vials
- Spatula
- Vortex mixer (optional)

Procedure:

- Add approximately 20-30 mg of **1-bromoheptadecane** to a clean, dry test tube.
- Add 1 mL of the chosen solvent to the test tube.

- Vigorously agitate the mixture for 1-2 minutes using a vortex mixer or by flicking the test tube.
- Visually inspect the solution. If the solid has completely disappeared, it is considered soluble. If solid remains, it is sparingly soluble or insoluble.
- If the compound appears soluble, add another 50 mg of the solute to determine if it is highly soluble.
- Record the observations for each solvent.

Quantitative Solubility Determination: Gravimetric Method

This method determines the solubility by measuring the mass of the solute that can dissolve in a specific amount of solvent.

Materials:

- **1-Bromoheptadecane**
- Chosen organic solvent
- Screw-cap vials
- Thermostatically controlled shaker or water bath
- Analytical balance
- Filtration apparatus (e.g., syringe with a 0.45 μm filter)
- Pre-weighed evaporation dish

Procedure:

- Preparation of a Saturated Solution:

- Add an excess amount of **1-bromoheptadecane** to a screw-cap vial containing a known volume (e.g., 10 mL) of the solvent. An excess is ensured when undissolved solid remains after thorough mixing.
- Seal the vial to prevent solvent evaporation.
- Place the vial in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
- Agitate the mixture for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Analysis:
 - Allow the vial to stand undisturbed at the set temperature for a few hours to let the excess solid settle.
 - Carefully withdraw a known volume (e.g., 5 mL) of the supernatant using a syringe fitted with a filter to avoid transferring any undissolved solid.
 - Transfer the filtered saturated solution to a pre-weighed evaporation dish.
 - Record the exact weight of the dish with the solution.
- Solvent Evaporation and Mass Determination:
 - Gently evaporate the solvent in a well-ventilated fume hood or under a slow stream of inert gas. A rotary evaporator can also be used.
 - Once the solvent is removed, dry the dish containing the solid residue in a vacuum oven at a temperature below the melting point of **1-bromoheptadecane** until a constant weight is achieved.
 - Weigh the dish with the dry solute.
- Calculation:

- Calculate the mass of the dissolved solute by subtracting the initial weight of the empty dish from the final weight of the dish with the dried solute.
- Calculate the mass of the solvent by subtracting the mass of the dissolved solute from the total mass of the solution collected.
- Express the solubility in terms of g/100 g of solvent or g/L of solvent.

Quantitative Solubility Determination: Chromatographic Method (HPLC/GC)

This method is highly sensitive and accurate, especially for determining low solubilities.

Materials:

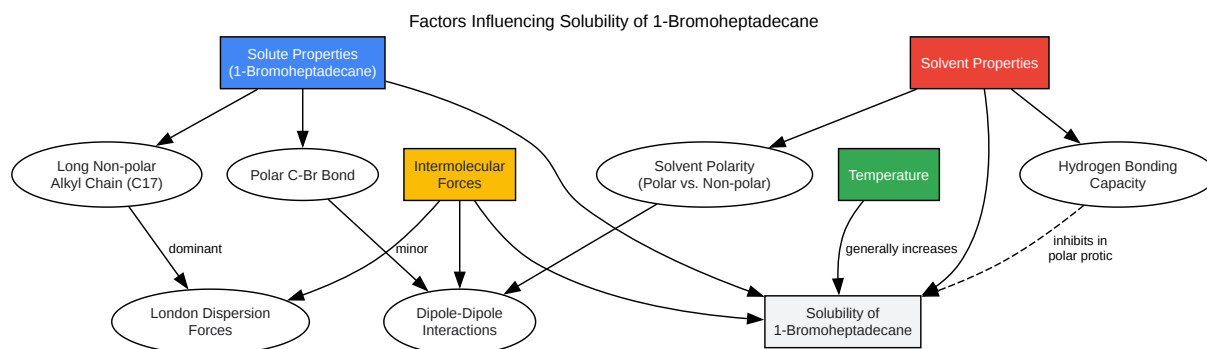
- High-Performance Liquid Chromatograph (HPLC) or Gas Chromatograph (GC) with a suitable detector.
- Analytical column appropriate for the separation of **1-bromoheptadecane**.
- Standard solutions of **1-bromoheptadecane** of known concentrations.
- Saturated solution prepared as described in the gravimetric method.

Procedure:

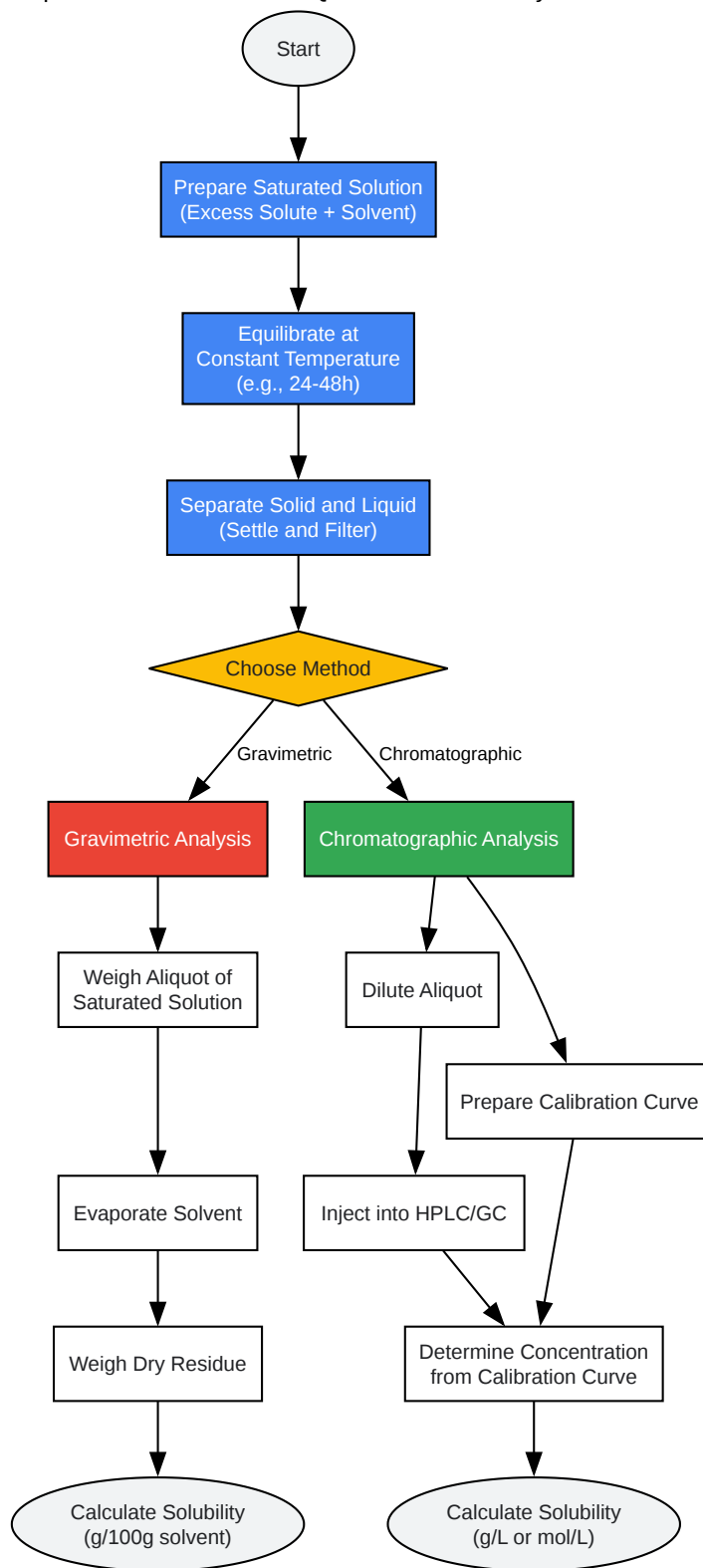
- Preparation of Calibration Curve:
 - Prepare a series of standard solutions of **1-bromoheptadecane** in the chosen solvent with known concentrations.
 - Inject a fixed volume of each standard solution into the chromatograph and record the peak area.
 - Plot a calibration curve of peak area versus concentration.
- Analysis of Saturated Solution:

- Prepare a saturated solution as described in the gravimetric method (equilibration and filtration).
- Accurately dilute a known volume of the filtered saturated solution with the solvent to a concentration that falls within the range of the calibration curve.
- Inject a fixed volume of the diluted sample into the chromatograph and record the peak area.
- Calculation:
 - Determine the concentration of the diluted sample from the calibration curve using its peak area.
 - Calculate the original concentration of the saturated solution by multiplying the concentration of the diluted sample by the dilution factor.
 - Express the solubility in units such as g/L or mol/L.

Mandatory Visualizations



Experimental Workflow for Quantitative Solubility Determination

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References

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